

Application Notes: Confirming KLHDC2 Engagement with Kdr1kz-3

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Compound of Interest

Compound Name: Kdr1kz-3

Cat. No.: B12366947

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Introduction

These application notes provide a comprehensive guide to utilizing **Kdr1kz-3**, a potent and specific small molecule ligand, to confirm target engagement with Kelch-like homology domain-containing protein 2 (KLHDC2). KLHDC2 is a substrate receptor for the Cullin-2 RING E3 ubiquitin ligase (CRL2) complex, playing a crucial role in the C-end degron pathway by recognizing proteins with a C-terminal diglycine motif for ubiquitination and subsequent proteasomal degradation.[1][2][3] The development of small molecule ligands like **Kdr1kz-3** that bind to the substrate-binding pocket of KLHDC2 opens new avenues for therapeutic intervention, including the development of proteolysis-targeting chimeras (PROTACs).[3][4]

Confirming that a compound directly interacts with its intended target within a cellular context is a critical step in drug discovery. This document outlines detailed protocols for two robust methods to verify the engagement of **Kdr1kz-3** with KLHDC2: the Cellular Thermal Shift Assay (CETSA) and a Biotinylated Probe Pull-Down Assay.

KLHDC2 Signaling Pathway

KLHDC2 is an adaptor protein within the CRL2 E3 ubiquitin ligase complex. This complex is responsible for recognizing specific substrates and marking them for degradation by the proteasome. The core components of this pathway include Cullin 2 (CUL2), RBX1 (RING-box protein 1), Elongin B (ELOB), Elongin C (ELOC), and the substrate receptor, KLHDC2.

KLHDC2's Kelch domain is responsible for recognizing the diglycine C-end degron of substrate proteins. Upon substrate recognition, the CRL2KLHDC2 complex facilitates the transfer of ubiquitin from an E2-conjugating enzyme to the substrate, leading to its polyubiquitination and degradation.

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